

"analytical methods for 4-tert-butyl-3-nitroaniline"

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Compound of Interest

Compound Name: 4-Tert-butyl-3-nitroaniline

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An In-Depth Technical Guide to the Analytical Methods for **4-tert-butyl-3-nitroaniline**

Authored by: A Senior Application Scientist

Introduction

4-tert-butyl-3-nitroaniline is an aromatic amine derivative with potential applications as an intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyes. The presence of the bulky tert-butyl group and the electron-withdrawing nitro group on the aniline ring imparts unique chemical properties that necessitate robust and validated analytical methods for its quantification and characterization.^{[1][2]} This technical guide provides a comprehensive overview of established and proposed analytical methodologies for the determination of **4-tert-butyl-3-nitroaniline**, tailored for researchers, scientists, and drug development professionals. The protocols detailed herein are designed to ensure scientific integrity, providing a framework for accurate and reproducible results.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **4-tert-butyl-3-nitroaniline** is fundamental to the development of effective analytical methods. These properties influence the choice of chromatographic conditions, solvents, and detection techniques.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₄ N ₂ O ₂	[1][3]
Molecular Weight	194.23 g/mol	[1][3]
CAS Number	31951-12-9	[1][3]
LogP	2.47	[3]
Topological Polar Surface Area (TPSA)	69.16 Å ²	[3]

The moderate LogP value suggests that **4-tert-butyl-3-nitroaniline** possesses sufficient hydrophobicity for retention on reverse-phase chromatographic columns, while the polar surface area indicates it will have some solubility in polar organic solvents.

Chromatographic Methods of Analysis

Chromatographic techniques are the cornerstone for the separation, identification, and quantification of **4-tert-butyl-3-nitroaniline** in various matrices. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) are the most pertinent methods.[4][5]

High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

HPLC is a versatile and widely adopted technique for the analysis of non-volatile and thermally labile compounds like nitroanilines.[5][6] A reverse-phase HPLC method using a C18 column is proposed for the routine analysis of **4-tert-butyl-3-nitroaniline**.

The C18 stationary phase provides excellent hydrophobic interaction with the tert-butyl group and the aromatic ring of the analyte, ensuring good retention and separation from potential impurities. UV detection is suitable due to the presence of the chromophoric nitroaniline moiety, which is expected to exhibit strong absorbance in the UV-Vis region.[7][8]



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Caption: Workflow for HPLC-UV analysis of **4-tert-butyl-3-nitroaniline**.

A. Materials and Reagents

- **4-tert-butyl-3-nitroaniline** reference standard ($\geq 97\%$ purity)[3]
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade, 18.2 M Ω ·cm)
- Formic acid (optional, for MS compatibility)

B. Standard and Sample Preparation

- Stock Standard Solution (1000 $\mu\text{g/mL}$): Accurately weigh 10 mg of **4-tert-butyl-3-nitroaniline** and dissolve in 10 mL of acetonitrile in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standards (e.g., 1, 5, 10, 25, 50, 100 $\mu\text{g/mL}$) by serial dilution of the stock solution with acetonitrile.
- Sample Preparation: Dissolve the sample containing **4-tert-butyl-3-nitroaniline** in acetonitrile to achieve a concentration within the calibration range. Sonicate for 10 minutes to ensure complete dissolution. Filter the solution through a 0.45 μm syringe filter into an HPLC vial.

C. Chromatographic Conditions

Parameter	Condition	Rationale
HPLC System	Agilent 1260 Infinity II or equivalent	A standard, reliable system for routine analysis.
Column	C18, 4.6 x 150 mm, 5 μ m particle size	Provides good resolution and peak shape for nitroaromatic compounds.[6]
Mobile Phase	Isocratic: 60:40 Acetonitrile:Water	A common mobile phase for separating moderately polar compounds.[9]
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column.
Injection Volume	10 μ L	A typical injection volume for analytical HPLC.
Column Temperature	30 $^{\circ}$ C	Ensures reproducible retention times.
UV Detector Wavelength	380 nm (or λ_{max} determined by UV scan)	Nitroanilines typically have a strong absorbance around 380-412 nm.[8]

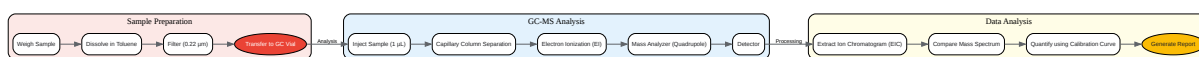
D. Data Analysis

- Construct a calibration curve by plotting the peak area of the standards against their known concentrations.
- Perform a linear regression analysis to determine the equation of the line and the correlation coefficient (R^2), which should be >0.995 .
- Quantify the **4-tert-butyl-3-nitroaniline** concentration in the sample by comparing its peak area to the calibration curve.

Gas Chromatography-Mass Spectrometry (GC-MS)

For more sensitive and selective analysis, especially in complex matrices, a GC-MS method is recommended. This technique is suitable for thermally stable and volatile compounds. While some nitroanilines can be thermolabile, GC analysis is often feasible.

GC provides high-resolution separation, and coupling with a mass spectrometer allows for definitive identification based on the mass-to-charge ratio (m/z) and fragmentation pattern of the analyte. This is particularly useful for impurity profiling and trace-level quantification.



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Caption: Workflow for GC-MS analysis of **4-tert-butyl-3-nitroaniline**.

A. Materials and Reagents

- **4-tert-butyl-3-nitroaniline** reference standard ($\geq 97\%$ purity)
- Toluene or Dichloromethane (GC grade)
- Anhydrous sodium sulfate

B. Standard and Sample Preparation

- Prepare stock and working standard solutions in toluene or dichloromethane, similar to the HPLC method.
- For solid samples, perform a solvent extraction. Weigh the sample, add a suitable volume of extraction solvent, sonicate, and then filter. Pass the extract through a small column of anhydrous sodium sulfate to remove any residual water.

C. GC-MS Conditions

Parameter	Condition	Rationale
GC System	Agilent 7890B GC with 5977B MSD or equivalent	A standard, high-performance GC-MS system.
Column	HP-5ms (or equivalent 5% phenyl-methylpolysiloxane), 30 m x 0.25 mm ID, 0.25 µm film thickness	A robust, general-purpose column suitable for a wide range of semi-volatile organic compounds. [10]
Carrier Gas	Helium, constant flow at 1.2 mL/min	Inert carrier gas providing good chromatographic efficiency.
Inlet Temperature	250 °C	Ensures complete volatilization of the analyte without degradation.
Injection Mode	Splitless (1 µL)	Maximizes analyte transfer to the column for trace analysis.
Oven Program	100 °C (hold 1 min), ramp to 280 °C at 15 °C/min, hold 5 min	An optimized temperature program to elute the analyte with good peak shape and separate it from other components.
MS Source Temp.	230 °C	Standard temperature for an EI source.
MS Quad Temp.	150 °C	Standard temperature for a quadrupole mass analyzer.
Ionization Mode	Electron Ionization (EI), 70 eV	Standard EI energy for generating reproducible fragmentation patterns.
Acquisition Mode	Full Scan (m/z 50-300) and/or Selected Ion Monitoring (SIM)	Full scan for qualitative analysis and library matching. SIM for enhanced sensitivity in quantitative analysis.

D. Expected Mass Spectrum The mass spectrum of **4-tert-butyl-3-nitroaniline** is expected to show a molecular ion peak at m/z 194. The fragmentation pattern will likely involve the loss of a methyl group (m/z 179) and a tert-butyl group (m/z 137), as well as fragments related to the nitroaniline core.[\[11\]](#)[\[12\]](#)

Spectroscopic Methods

UV-Visible Spectrophotometry

For a rapid, simple, and cost-effective estimation of **4-tert-butyl-3-nitroaniline** in pure form or in simple mixtures, UV-Visible spectrophotometry is a viable option.[\[4\]](#)

- Solvent Selection: Use a UV-transparent solvent such as methanol or ethanol.
- Determine λ_{max} : Prepare a dilute solution of **4-tert-butyl-3-nitroaniline** and scan the absorbance from 200 to 600 nm to determine the wavelength of maximum absorbance (λ_{max}). For similar nitroanilines, this is typically in the range of 380-412 nm.[\[8\]](#)
- Calibration Curve: Prepare a series of standard solutions of known concentrations and measure the absorbance of each at the predetermined λ_{max} .
- Quantification: Measure the absorbance of the sample solution and determine the concentration using the calibration curve based on the Beer-Lambert law.

Method Validation

All analytical methods developed must be validated to ensure they are fit for their intended purpose. Key validation parameters include:

- Specificity/Selectivity: The ability to assess the analyte unequivocally in the presence of other components.
- Linearity and Range: The ability to elicit test results that are directly proportional to the concentration of the analyte in samples.
- Accuracy: The closeness of the test results obtained by the method to the true value.

- Precision (Repeatability and Intermediate Precision): The degree of agreement among individual test results when the procedure is applied repeatedly to multiple samplings from a homogeneous sample.
- Limit of Detection (LOD): The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
- Limit of Quantitation (LOQ): The lowest amount of analyte in a sample which can be quantitatively determined with suitable precision and accuracy.
- Robustness: A measure of its capacity to remain unaffected by small, but deliberate variations in method parameters.

Conclusion

This technical guide provides detailed protocols and the underlying scientific rationale for the analysis of **4-tert-butyl-3-nitroaniline** using HPLC-UV, GC-MS, and UV-Vis spectrophotometry. The selection of the most appropriate method will depend on the specific requirements of the analysis, such as the sample matrix, required sensitivity, and the need for structural confirmation. By following these guidelines and implementing proper method validation, researchers and drug development professionals can achieve reliable and accurate analytical data for **4-tert-butyl-3-nitroaniline**.

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